

An In-depth Technical Guide to the Physical Properties of 3-Isopropoxypropylamine

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Compound of Interest

Compound Name: [3-(3-Isopropoxyphenyl)propyl]amine

CAS No.: 937661-87-5

Cat. No.: B1323033

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Introduction

3-Isopropoxypropylamine (IPOPA), identified by CAS number 2906-12-9, is a versatile primary aliphatic amine with a significant role as a chemical intermediate in various industrial and synthetic applications.[1] Its bifunctional nature, featuring both a primary amine and an ether linkage, confers unique solubility and reactivity characteristics that make it a valuable building block in the synthesis of dyes, pigments, corrosion inhibitors, and various other complex molecules.[1][2] A comprehensive understanding of its physical properties, particularly its density and boiling point, is fundamental for its safe handling, process optimization, and the successful development of novel synthetic methodologies. This guide provides a detailed overview of these critical physicochemical parameters, supported by established experimental protocols for their accurate determination.

Physicochemical Data of 3-Isopropoxypropylamine

A summary of the key physical and chemical properties of 3-isopropoxypropylamine is presented below. It is crucial to note the pressure dependence of the boiling point, as reflected in the varying values reported in the literature.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₅ NO	[1][3]
Molecular Weight	117.19 g/mol	[3][4]
CAS Number	2906-12-9	[1][3][4]
Appearance	Clear, colorless to light yellow liquid	[1]
Density	0.845 g/mL at 25 °C	[4][5][6]
Boiling Point	145 °C	[7]
148 - 150 °C	[8]	
78-79 °C at 85 mmHg	[4][5]	
85-86 °C at 102 Torr	[9]	
351.7 K (78.55 °C) at 0.11 bar	[10]	
Refractive Index	n _{20/D} 1.4195	[4][5][9]
Flash Point	39 °C (102.2 °F) - closed cup	[2]
Water Solubility	Miscible	[8][9]

Experimental Determination of Physical Properties

Accurate determination of the density and boiling point of 3-isopropoxypropylamine is essential for its practical application. The following sections provide detailed, self-validating protocols for these measurements.

Density Determination: The Volumetric Method

The density of a liquid is its mass per unit volume. The volumetric method is a straightforward and reliable technique for determining the density of a liquid sample like 3-

isopropoxypropylamine.[11][12]

Principle: This method relies on the precise measurement of the mass of a known volume of the liquid.[13] By using calibrated volumetric glassware and an analytical balance, an accurate density value can be calculated.

Experimental Protocol:

- **Preparation:** Ensure a clean and dry volumetric flask (e.g., 10 mL or 25 mL) and an analytical balance are available. Record the ambient temperature.
- **Tare Mass:** Place the empty, dry volumetric flask on the analytical balance and tare the mass to zero. If taring is not possible, record the mass of the empty flask.
- **Filling the Flask:** Carefully fill the volumetric flask with 3-isopropoxypropylamine until the bottom of the meniscus aligns with the calibration mark on the neck of the flask. A Pasteur pipette can be used for the final additions to ensure accuracy.[14]
- **Mass Measurement:** Place the filled volumetric flask on the analytical balance and record the mass of the liquid.
- **Calculation:** Calculate the density (ρ) using the formula: $\rho = m / V$ Where:
 - m is the mass of the 3-isopropoxypropylamine (in grams)
 - V is the volume of the volumetric flask (in mL or cm^3)
- **Validation:** Repeat the measurement at least two more times to ensure reproducibility. The calculated density values should be in close agreement.

Boiling Point Determination: The Distillation and Capillary Methods

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[15] It is a key indicator of a substance's purity.

For a relatively pure liquid sample, a simple distillation provides an accurate boiling point measurement.^[16]

Principle: During distillation, the temperature of the vapor in equilibrium with the boiling liquid remains constant as long as the substance is pure.^[16] This stable temperature is the boiling point at the given atmospheric pressure.

Experimental Protocol:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask.
- **Sample Addition:** Place a sample of 3-isopropoxypropylamine and a few boiling chips into the round-bottom flask.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures the measured temperature is that of the vapor entering the condenser.
- **Heating:** Gently heat the flask. Observe the liquid as it begins to boil and the vapor condenses on the thermometer bulb.
- **Boiling Point Reading:** Record the temperature at which the thermometer reading stabilizes while a steady stream of distillate is collected in the receiving flask.^[17] This stable temperature is the boiling point. Note the ambient atmospheric pressure.

This method is suitable when only a small amount of the sample is available.^[15]

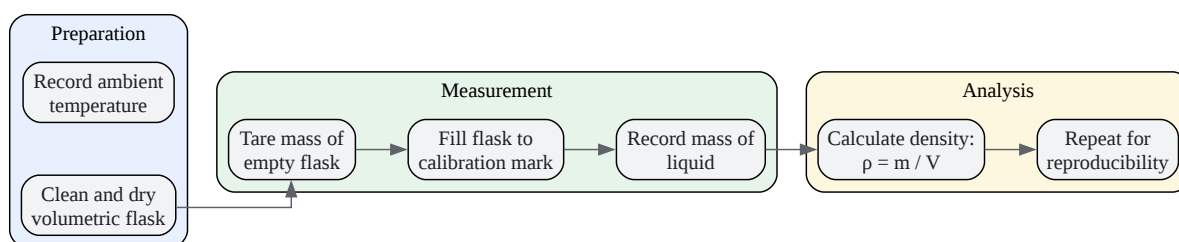
Principle: A small, inverted capillary tube traps air. When the sample is heated, the air expands and is replaced by the sample's vapor. At the boiling point, a rapid and continuous stream of bubbles emerges from the capillary. As the sample cools slightly, the vapor pressure drops, and the liquid is drawn into the capillary tube. The temperature at which the liquid enters the capillary corresponds to the boiling point.^{[15][17][18]}

Experimental Protocol:

- **Sample Preparation:** Place a small amount of 3-isopropoxypropylamine into a small test tube or a fusion tube.[19]
- **Capillary Insertion:** Place a melting point capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to a thermometer and place it in a heating bath (e.g., a Thiele tube with mineral oil or an aluminum block).[19]
- **Heating and Observation:** Heat the bath slowly. Observe the capillary tube. A slow stream of bubbles will initially emerge as the trapped air expands.
- **Boiling Point Identification:** As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will be released from the capillary tube.[18]
- **Cooling and Reading:** Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is the boiling point.[17]

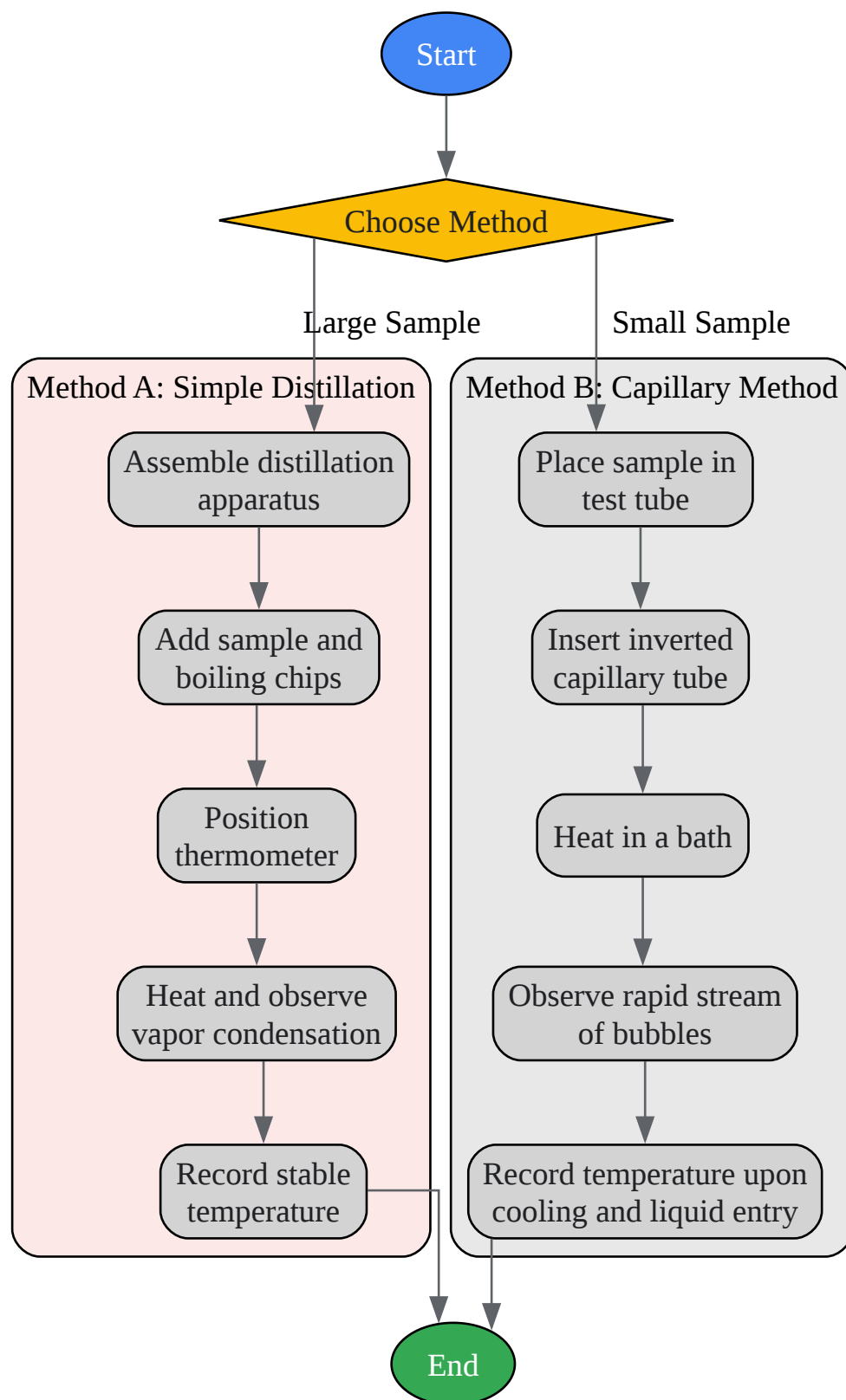
Experimental Workflow Visualization

The following diagrams illustrate the logical flow of the experimental procedures for determining the density and boiling point of 3-isopropoxypropylamine.



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Caption: Workflow for Density Determination by the Volumetric Method.

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Caption: Workflow for Boiling Point Determination.

Safety and Handling

3-Isopropoxypropylamine is a flammable liquid and vapor and causes severe skin burns and eye damage.^{[2][3]} It is essential to handle this chemical in a well-ventilated area, preferably a fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[2][20]} Keep it away from heat, sparks, and open flames.^[21]

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